

Frequently Asked Questions: 2-Pentadecanone Purity

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Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

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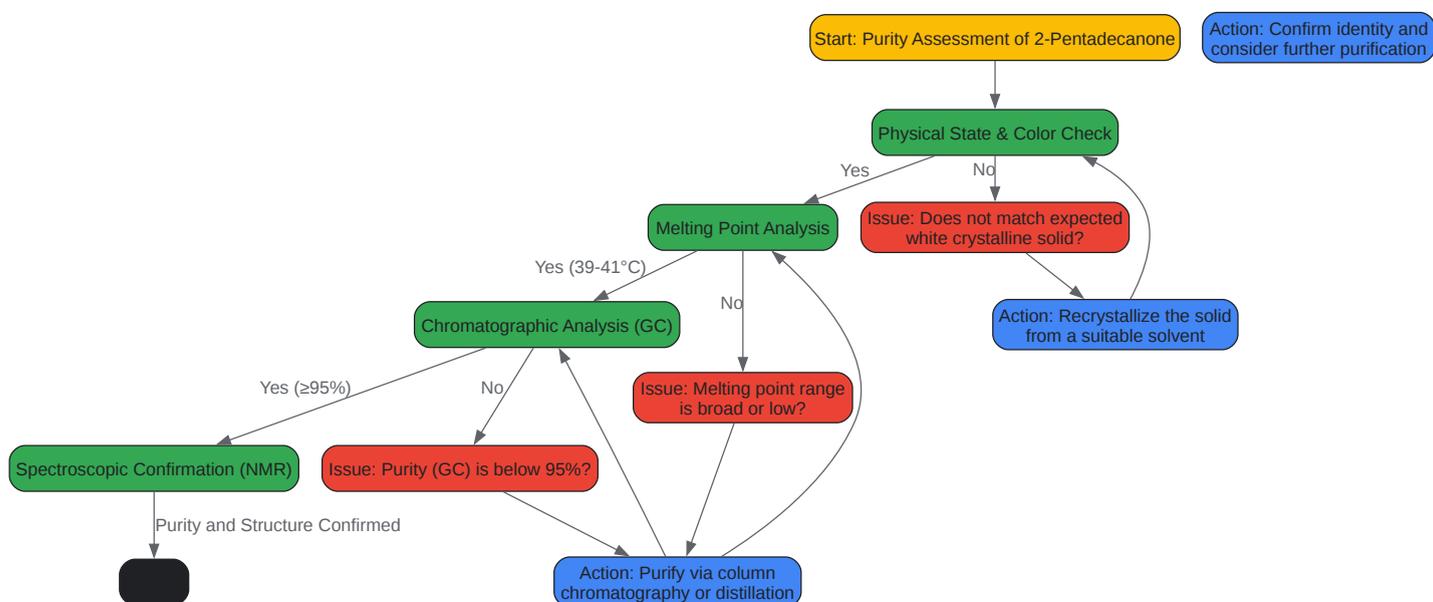
Question	Answer
What are the typical purity grades available?	Two common grades are available: Analytical Standard ($\geq 98.0\%$ by GC) for precise quantification [1] and a standard grade of $>95.0\%$ (GC) [2]. A Fragrance Grade ($\geq 98\%$) is also available for applications in flavors and fragrances, complying with IFRA and JECFA standards [3].

| What are the basic physical properties used for identification? | The compound is a solid at 20°C [2]. Key properties include:

- **Melting Point:** 37-41 °C [1] [2] [3]
- **Boiling Point:** 293 °C at atmospheric pressure [1] [3] or 162 °C at 15 mmHg [2]
- **Flash Point:** 113 °C (closed cup) [1] [3] | | **How can I confirm the compound's structure?** | Structure is confirmed via **¹H NMR** spectroscopy [2]. The molecular formula is C₁₅H₃₀O with an average molecular weight of 226.40 g/mol [2] [4]. | | **Is 2-Pentadecanone safe to handle?** | It is classified as a **Combustible Solid** [1] [3]. Personal protective equipment (PPE) such as eyeshields, gloves, and an N95 respirator are recommended. It has a Water Hazard Class (WGK) of 3 [1] [3]. |

Troubleshooting Guides for Purity Assessment

A systematic workflow is the most effective approach for purity assessment. The diagram below outlines the key steps and decision points in this process.



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Guide 1: Assessing Physical Properties and Purity

This guide outlines the initial steps for evaluating **2-Pentadecanone** sample quality.

- **Physical State and Color**

- **Expected Result:** White to almost white powder or crystal [2].

- **Troubleshooting:** If your sample is discolored or has an oily consistency, it may indicate impurities. **Recrystallization** from a suitable solvent is recommended to improve purity.
- **Melting Point Determination**
 - **Expected Result:** A sharp melting point between **39.0 to 41.0 °C** [2].
 - **Protocol:**
 - Pack a small amount of the dry sample into a capillary tube.
 - Place the tube in a melting point apparatus.
 - Heat the apparatus at a controlled rate (e.g., 1°C per minute).
 - Observe and record the temperature range at which the sample completely melts.
 - **Troubleshooting:** A melting point that is lower than 39°C or has a broad range (e.g., 35-45°C) suggests significant impurities. **Purification via column chromatography or distillation** should be performed [2].

Guide 2: Chromatographic Analysis and Structural Confirmation

This guide covers instrumental methods for quantitative purity assessment and structural verification.

- **Gas Chromatography (GC) for Purity Assay**
 - **Expected Result:** Purity should be **≥95.0% to ≥98.0% (GC)** [1] [2].
 - **Protocol:**
 - **Sample Preparation:** Dissolve the **2-Pentadecanone** sample in an appropriate volatile solvent like hexane or methanol to a known concentration.
 - **Instrumentation:** Use a gas chromatograph equipped with a capillary column and a flame ionization detector (FID).
 - **Analysis:** Inject the sample and run a temperature program suitable for high molecular weight ketones.
 - **Data Analysis:** The purity is calculated by determining the area percentage of the **2-Pentadecanone** peak relative to the total area of all peaks in the chromatogram. A single, symmetric peak indicates high purity.
 - **Troubleshooting:** If the purity is below 95%, or multiple peaks are observed, proceed with **purification via column chromatography or distillation** [2].
- **Nuclear Magnetic Resonance (NMR) for Structural Confirmation**
 - **Expected Result:** The obtained ¹H NMR spectrum should match the reference spectrum for **2-Pentadecanone** [2].
 - **Protocol:**

- **Sample Preparation:** Dissolve the sample in a deuterated solvent (e.g., CDCl₃).
- **Data Acquisition:** Run a standard ¹H NMR experiment.
- **Spectral Analysis:** Confirm the structure by checking for key signals, such as the methyl proton singlet of the ketone group (around 2.1 ppm) and the large multiplet from the methylene protons of the long alkyl chain (1.2-1.3 ppm) [5].

Experimental Protocol: Acute Oral Toxicity Study

For research involving animal models, here is a summarized protocol based on a published study that confirmed the safety of **2-Pentadecanone** [6].

- **Objective:** To evaluate the acute oral toxicity of **2-Pentadecanone** in Sprague Dawley rats.
- **Test Compound: 2-Pentadecanone** (e.g., sourced from Sigma-Aldrich) [6].
- **Dosage and Administration:**
 - A single dose of **300 mg/kg** of **2-Pentadecanone** was administered orally to fasted rats (n=6).
 - The control group received 5% Tween 20 (5 mL/kg).
- **Observation Period:**
 - Animals were observed for **14 days** for any signs of toxicity or mortality.
- **Terminal Analysis:**
 - On day 14, blood was collected for biochemical analysis of liver and kidney function markers.
 - Liver and kidney organs were harvested for histological examination.
- **Key Results:** The study reported **no mortality or signs of toxicity** at the 300 mg/kg dose. There were no significant differences in liver and kidney function markers or histology between the treated and control groups, indicating the compound's safety at this dosage [6].

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